

Application of Dioleoyl Adipate in Synthetic Lubricants: Application Notes and Protocols

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Compound of Interest

Compound Name: Dioleoyl adipate

Cat. No.: B13741135

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Introduction

Dioleoyl adipate is an ester-based synthetic lubricant that is increasingly utilized in formulations where high performance, biodegradability, and thermal stability are critical. As a diester of oleyl alcohol and adipic acid, it offers excellent lubricity, a high viscosity index, and a low pour point, making it suitable for a wide range of applications, including as a base oil or an additive in metalworking fluids, cutting oils, and certain automotive lubricants. Its biodegradable nature also makes it an environmentally friendlier alternative to traditional mineral oil-based lubricants.

These application notes provide a comprehensive overview of the use of **dioleoyl adipate** in synthetic lubricants, detailing its key performance characteristics and standardized experimental protocols for its evaluation. This document is intended for researchers, scientists, and formulation chemists in the field of lubricant technology and development.

Key Performance Characteristics and Data Presentation

The performance of **dioleoyl adipate** as a lubricant base stock is determined by a range of physicochemical and tribological properties. While a complete dataset from a single source for a specific commercial **dioleoyl adipate** product is not readily available in the public domain, the following table outlines the key parameters and typical expected performance.

Table 1: Typical Properties of **Dioleoyl Adipate** as a Lubricant Base Stock

Property	Test Method	Typical Values/Units	Significance in Lubricant Performance
Kinematic Viscosity @ 40°C	ASTM D445	Data not available	Influences fluid flow and film formation at operating temperatures.
Kinematic Viscosity @ 100°C	ASTM D445	Data not available	Critical for high-temperature applications; indicates viscosity loss.
Viscosity Index (VI)	ASTM D2270	Data not available	Measures the change in viscosity with temperature; a higher VI is desirable.
Pour Point	ASTM D97	Data not available	The lowest temperature at which the oil will flow; crucial for cold-start performance.
Flash Point	ASTM D92	Data not available	The lowest temperature at which vapors will ignite; a key safety parameter.
Oxidative Stability (RBOT)	ASTM D2272	Data not available	Indicates resistance to thermal and oxidative breakdown; longer times are better.
Wear Scar Diameter (4-Ball)	ASTM D4172	Data not available	Measures the anti-wear properties of the lubricant under load.

Experimental Protocols

The following are detailed methodologies for the key experiments cited for evaluating the performance of **dioleoyl adipate** in synthetic lubricants.

Measurement of Kinematic Viscosity and Viscosity Index

- Protocol: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.
 - Apparatus: Calibrated glass capillary viscometer, constant temperature bath, stopwatch.
 - Procedure:
 1. The viscometer is charged with a sample of **dioleoyl adipate**.
 2. The viscometer is placed in a constant temperature bath set to 40°C until the sample reaches thermal equilibrium.
 3. The time taken for the liquid to flow between two marked points under gravity is measured.
 4. The kinematic viscosity is calculated by multiplying the flow time by the viscometer calibration constant.
 5. The procedure is repeated at 100°C.
 - Calculation of Viscosity Index: The Viscosity Index (VI) is calculated from the kinematic viscosities at 40°C and 100°C using the procedure outlined in ASTM D2270.

Determination of Pour Point

- Protocol: ASTM D97 - Standard Test Method for Pour Point of Petroleum Products.
 - Apparatus: Test jar, thermometer, cooling bath.
 - Procedure:
 1. The **dioleoyl adipate** sample is heated and then cooled at a specified rate.

2. The sample is examined at intervals of 3°C for flow characteristics.
3. The pour point is the lowest temperature at which movement of the oil is observed.

Evaluation of Oxidative Stability

- Protocol: ASTM D2272 - Standard Test Method for Oxidation Stability of Steam Turbine Oils by Rotating Pressure Vessel (RBOT).
 - Apparatus: Rotating pressure vessel, oxygen supply, pressure gauge, heating bath.
 - Procedure:
 1. A sample of **dioleoyl adipate**, water, and a copper catalyst coil are placed in the pressure vessel.
 2. The vessel is pressurized with oxygen and placed in a heating bath at a specified temperature.
 3. The vessel is rotated, and the pressure is monitored.
 4. The test is complete when the pressure drops by a specified amount from the maximum pressure. The time taken to reach this point is the oxidation stability in minutes.

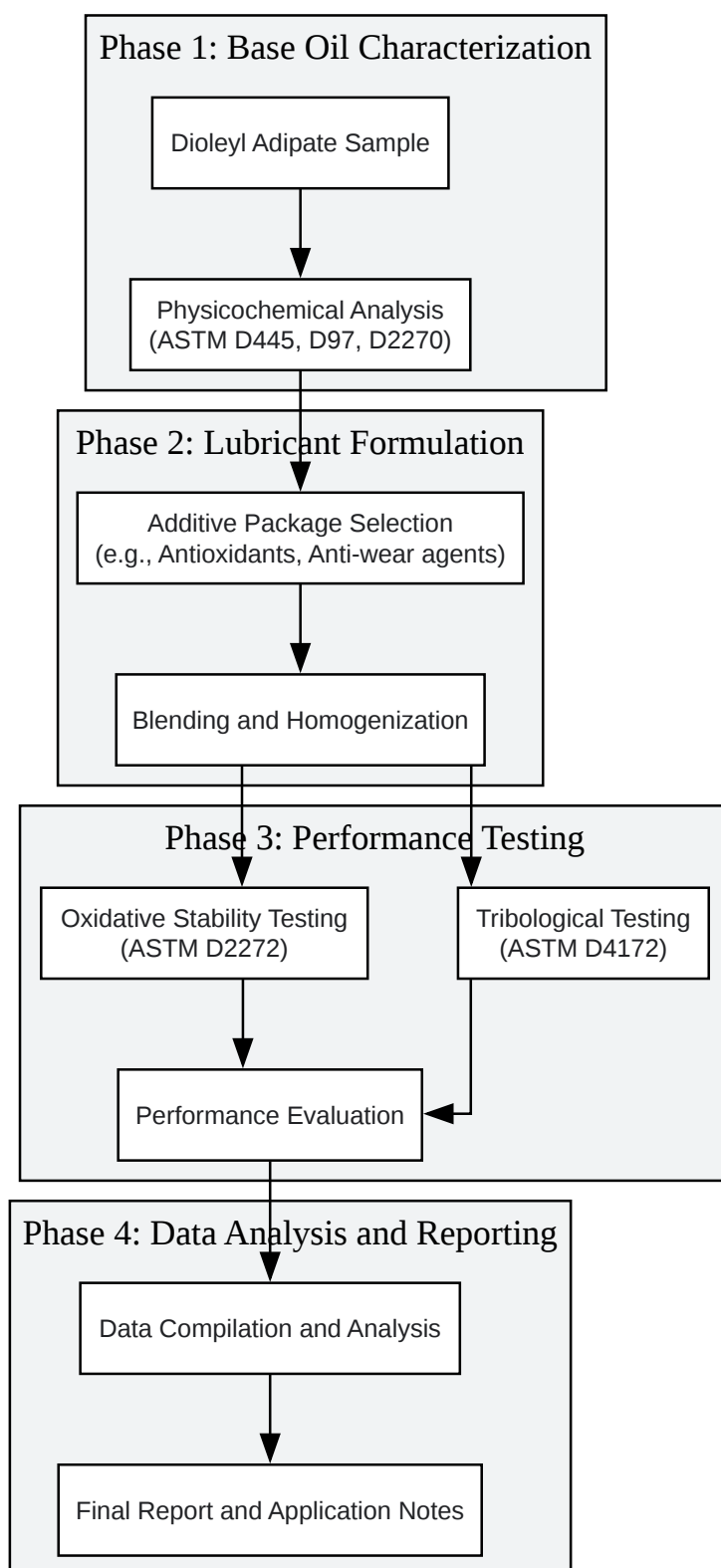
Assessment of Anti-Wear Properties

- Protocol: ASTM D4172 - Standard Test Method for Wear Preventive Characteristics of Lubricating Fluid (Four-Ball Method).
 - Apparatus: Four-ball wear tester.
 - Procedure:
 1. Three steel balls are clamped together and covered with the **dioleoyl adipate** sample.
 2. A fourth ball is rotated against the three stationary balls under a specified load, speed, and temperature for a set duration.

3. After the test, the wear scars on the three stationary balls are measured under a microscope.
4. The average wear scar diameter is reported in millimeters.

Experimental Workflow and Signaling Pathways

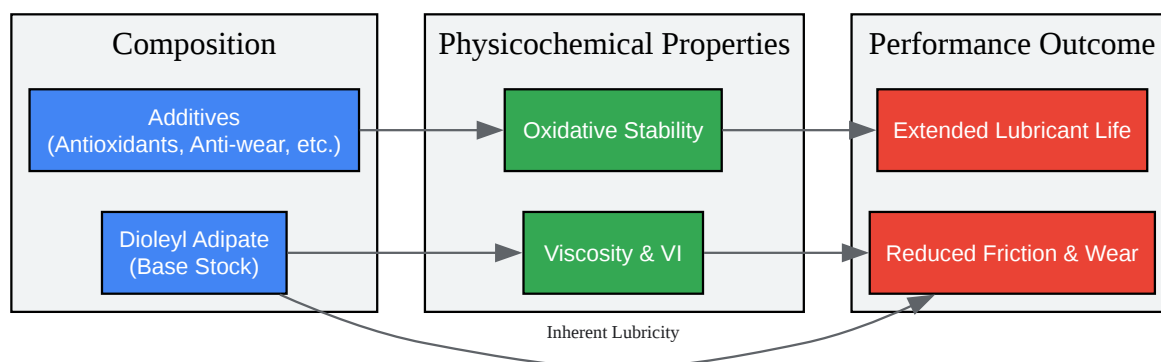
The logical workflow for evaluating **dioleoyl adipate** as a synthetic lubricant base oil is depicted below. This workflow starts with the initial characterization of the neat ester and progresses through formulation and performance testing.



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Caption: Experimental workflow for evaluating **dioleoyl adipate** in synthetic lubricants.

In the context of lubricant performance, a "signaling pathway" can be conceptualized as the logical relationship between the lubricant's composition and its functional output.



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